

# Preclinical Pharmacokinetics and Metabolism of H3B-6545: A Technical Overview

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This technical guide provides an in-depth summary of the preclinical pharmacokinetics, absorption, distribution, metabolism, and excretion (ADME) properties of H3B-6545, a first-inclass, orally available Selective Estrogen Receptor Covalent Antagonist (SERCA). The information is compiled from published nonclinical studies to support further research and development.

## Introduction to H3B-6545

H3B-6545 is an investigational agent developed for the treatment of estrogen receptor-positive (ER+), HER2-negative breast cancer.[1] It uniquely inactivates both wild-type and mutant estrogen receptor alpha (ERα) through a covalent-binding mechanism.[2] By covalently binding to cysteine 530 (C530) in the ERα ligand-binding domain, H3B-6545 enforces a distinct antagonist conformation, leading to potent and sustained inhibition of ERα signaling.[2][3] This mechanism is effective against mutations, such as Y537S and D538G, that confer resistance to other endocrine therapies.[4] Preclinical studies have demonstrated its significant single-agent anti-tumor activity in various xenograft models.[5][6][7]

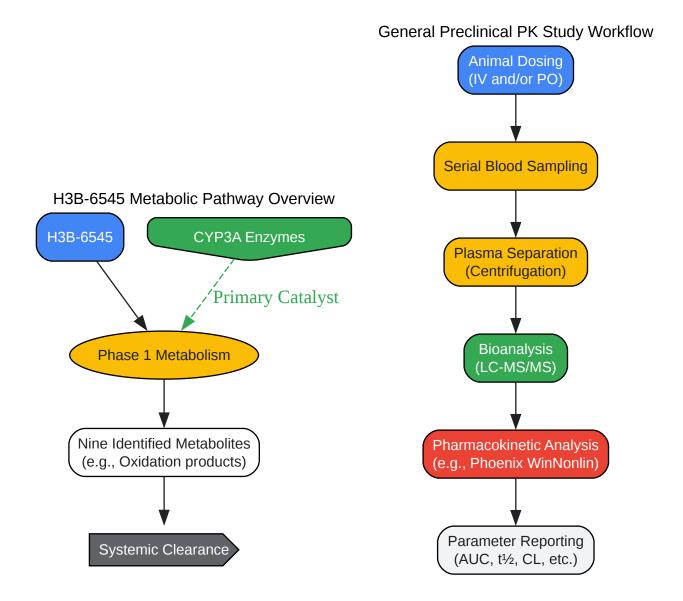
## Mechanism of Action: Covalent Inactivation of ERa

H3B-6545's mechanism involves selective and irreversible binding to ERα. This covalent interaction distinguishes it from selective estrogen receptor modulators (SERMs) and selective



estrogen receptor degraders (SERDs).[8] The targeted cysteine residue is not present in other nuclear hormone receptors, contributing to the molecule's selectivity.[9]







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